

Personal protective equipment for handling Endovion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Endovion

Cat. No.: B1680097

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Essential Safety and Handling Guide for Endovion

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Endovion** (also known as NS 3728 and SCO 101).^[1]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Endovion** is provided below.

Property	Value
Molecular Formula	C ₁₆ H ₉ BrF ₆ N ₆ O
Molecular Weight	495.2 g/mol ^[1]
CAS Number	265646-85-3 ^[1]
Physical State	Solid ^[1]
Odor	Characteristic ^[1]

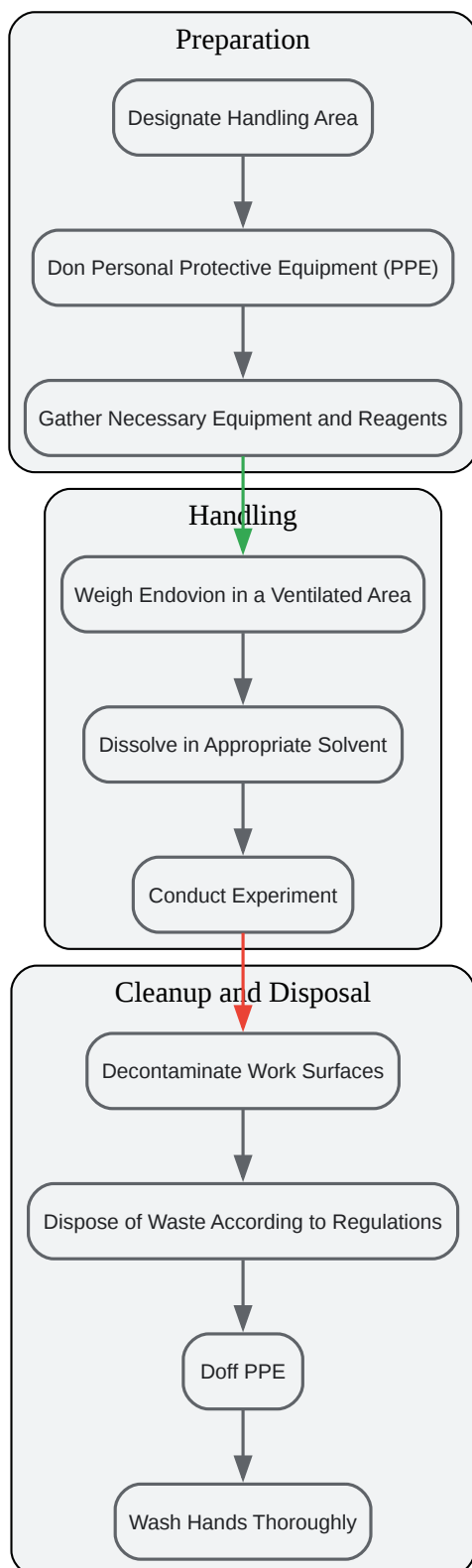
Personal Protective Equipment (PPE)

Adherence to proper personal protective equipment protocols is crucial to minimize exposure and ensure personal safety when handling **Endovion**. The following PPE is recommended.^[1]

PPE Category	Specification	Rationale
Hand Protection	Impermeable and resistant gloves. The specific glove material should be selected based on the user's risk assessment and compatibility with the solvent used.	To prevent skin contact with the compound. ^[1]
Eye/Face Protection	Safety glasses with side shields or goggles.	To protect eyes from splashes or airborne particles.
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation. ^[1]	Endovion is a solid, and significant inhalation exposure is unlikely under standard laboratory procedures.

Experimental Workflow for Safe Handling

The following diagram outlines the standard procedure for the safe handling of **Endovion** in a laboratory setting, from preparation to disposal.



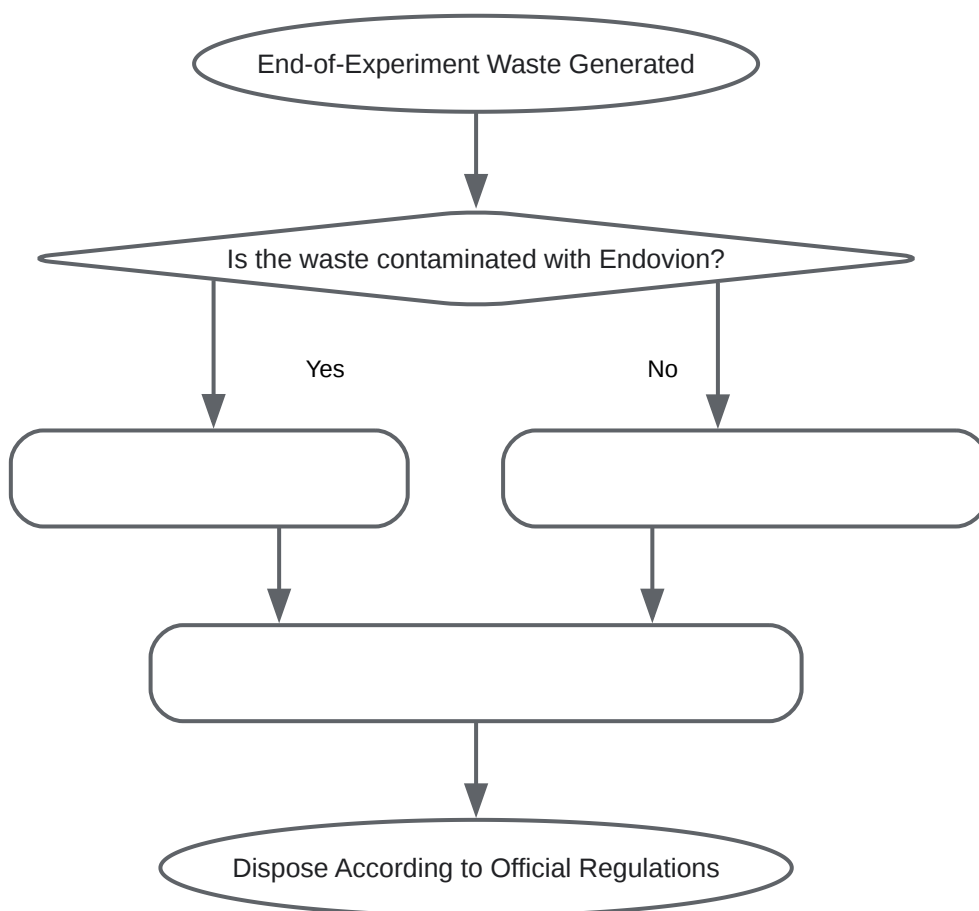
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Caption: Workflow for Safe Handling of **Endovion**.

Disposal Plan

The disposal of **Endovion** and its containers must be conducted in accordance with official regulations.^[1] Smaller quantities may potentially be disposed of with household waste, but it is imperative to consult local, state, and federal guidelines to ensure compliance.^[1]

Waste Disposal Workflow



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Caption: Endovion Waste Disposal Decision Workflow.

Accidental Release Measures

In the event of a spill, personal precautions are generally not required.^[1] The spilled solid material should be picked up mechanically.^[1] It is important to prevent the substance from entering sewers, surface water, or ground water.^[1]

First-Aid Measures

Standard first-aid measures should be followed in case of exposure:

- After inhalation: Supply fresh air. Consult a doctor if symptoms persist.
- After skin contact: Generally, the product does not irritate the skin.
- After eye contact: Rinse opened eye for several minutes under running water.
- After swallowing: If symptoms persist, consult a doctor.

Stability and Reactivity

Endovion is stable under recommended storage conditions and does not decompose if used according to specifications.^[1] There are no known dangerous reactions or incompatible materials.^[1] No dangerous decomposition products are known.^[1]

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Endovion]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680097#personal-protective-equipment-for-handling-endovion>]

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